

GOT1 Inhibitor-1: Application Notes and Protocols for In Vitro Research

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Compound of Interest		
Compound Name:	GOT1 inhibitor-1	
Cat. No.:	B3281339	Get Quote

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Introduction

Glutamic-oxaloacetic transaminase 1 (GOT1), a cytosolic aspartate aminotransferase, is a pivotal enzyme in cellular metabolism, playing a crucial role in amino acid biosynthesis and the malate-aspartate shuttle.[1] In certain cancer cells, notably pancreatic ductal adenocarcinoma (PDAC), GOT1 is a key component of a non-canonical metabolic pathway that supports redox homeostasis and proliferation.[2] This pathway allows cancer cells to utilize glutamine to generate NADPH, thereby counteracting oxidative stress.[2] Inhibition of GOT1 disrupts this metabolic balance, leading to increased reactive oxygen species (ROS) and reduced cancer cell viability, making it an attractive target for cancer therapy.[3][4]

GOT1 inhibitor-1 is a novel, potent, and non-covalent small molecule inhibitor of GOT1.[5] This document provides detailed protocols for the in vitro application of **GOT1** inhibitor-1, including enzymatic assays, cell-based assays, and metabolic analyses.

Product Information



Parameter	Value	Reference
Synonyms	GOT1 inhibitor 2c	[5]
CAS Number	732973-87-4	[6]
Molecular Formula	C19H19CIN4O	[6]
Molecular Weight	354.83 g/mol	[6]
IC50	8.2 μM (in MDH coupled GOT1 enzymatic assay)	[5][6]
Solubility	DMSO: ≥ 120 mg/mL (≥ 338.19 mM)	[5]
Storage	Store powder at -20°C. Stock solutions can be stored at -20°C for up to 1 month or -80°C for up to 6 months.	[6]

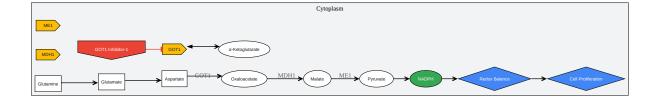
Data Presentation

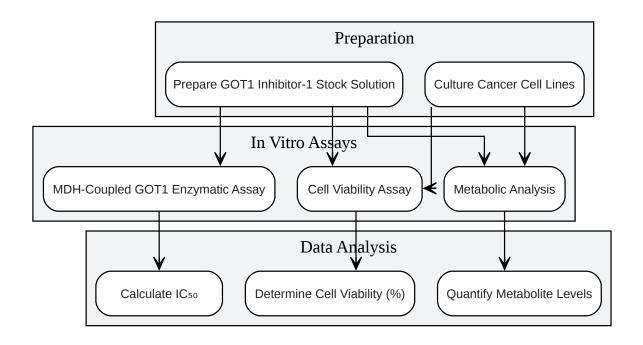
Table 1: In Vitro Activity of GOT1 Inhibitor-1

Assay	Description	IC ₅₀ (μM)
MDH Coupled GOT1 Enzymatic Assay	Measures the inhibition of GOT1 enzymatic activity by coupling the production of oxaloacetate to the oxidation of NADH by malate dehydrogenase (MDH).	8.2

Signaling Pathway and Experimental Workflow







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